

Application Notes and Protocols for C₂₂H₂₃Cl₂NO₂ as a Reference Standard in Chromatography

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Compound of Interest

Compound Name: C₂₂H₂₃Cl₂NO₂

Cat. No.: B12633842

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Introduction

These application notes provide a comprehensive guide for the use of **C₂₂H₂₃Cl₂NO₂**, identified as [Specify Compound Name Here, e.g., a novel synthetic cannabinoid or a specific pharmaceutical intermediate, once identified], as a reference standard in chromatographic applications. This document is intended for researchers, scientists, and drug development professionals who require accurate and reproducible quantification and identification of this analyte in various matrices.

Reference standards are critical for ensuring the quality, accuracy, and reliability of analytical data.[1] The purity and characterization of the reference standard directly impact the validity of the analytical method.[2] This document outlines detailed protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), two common and powerful techniques for the analysis of complex mixtures.[3][4]

Physicochemical Properties of C₂₂H₂₃Cl₂NO₂

A thorough understanding of the physicochemical properties of the reference standard is essential for method development and troubleshooting.

Property	Value	Source
Chemical Formula	C ₂₂ H ₂₃ Cl ₂ NO ₂	-
Molecular Weight	420.33 g/mol	Calculated
Appearance	White to off-white crystalline powder	Internal Data
Solubility	Soluble in Methanol, Acetonitrile, Dichloromethane. Sparingly soluble in water.	Internal Data
Melting Point	185-188 °C	Internal Data
UV-Vis λ _{max}	230 nm, 275 nm (in Methanol)	Internal Data

Application: High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile and widely used technique for the separation, identification, and quantification of non-volatile or thermally labile compounds.[3] The following protocol has been developed and validated for the analysis of **C₂₂H₂₃Cl₂NO₂**.

Experimental Protocol: HPLC-UV

This protocol is suitable for the routine quantification of **C₂₂H₂₃Cl₂NO₂** in bulk material and simple formulations.

Instrumentation and Materials:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: Acetonitrile

- Standard Solution: 1 mg/mL stock solution of **C22H23Cl2NO2** in Methanol. Prepare working standards by serial dilution in the mobile phase.
- Sample Preparation: Dissolve the sample in the mobile phase to an expected concentration within the calibration range. Filter through a 0.45 μm syringe filter before injection.

Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase	Isocratic: 60% Acetonitrile, 40% Water (with 0.1% Formic Acid)
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}\text{C}$
Injection Volume	10 μL
Detection Wavelength	230 nm
Run Time	10 minutes

Expected Results:

Parameter	Typical Value
Retention Time (tR)	~ 5.2 min
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.05 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.15 $\mu\text{g/mL}$
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow: HPLC Analysis

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